

Essential Safety and Logistical Information for Handling U-51605

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Compound of Interest

Compound Name: U-51605

Cat. No.: B160249

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **U-51605** is paramount. This document provides a procedural guide to the personal protective equipment (PPE), operational handling, and disposal of **U-51605**, a stable analog of the endoperoxide prostaglandin H2.

Chemical and Physical Properties

A summary of the key properties of **U-51605** is provided in the table below. This information is critical for understanding the compound's behavior and potential hazards.

Property	Value
CAS Number	64192-56-9
Molecular Formula	C ₂₀ H ₃₂ N ₂ O ₂
Molecular Weight	332.5 g/mol
Appearance	Liquid
Purity	>98%
Storage Temperature	-20°C or -80°C

Data compiled from various chemical suppliers.

Hazard Identification and Personal Protective Equipment (PPE)

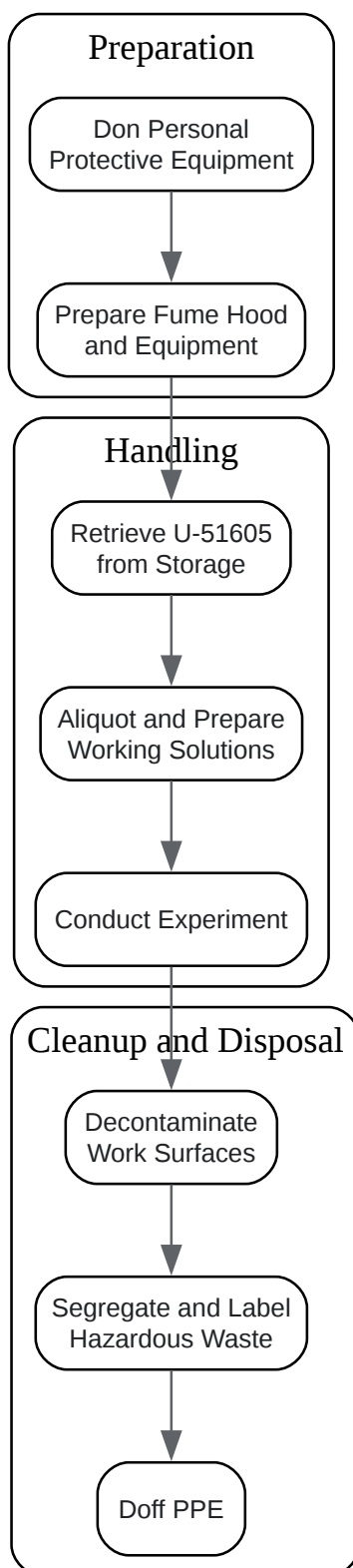
While a specific Safety Data Sheet (SDS) for **U-51605** is not readily available, its structural similarity to Prostaglandin H2 suggests that similar safety precautions should be observed. Prostaglandin H2 is classified as a highly flammable liquid and vapor that causes serious eye irritation and may cause drowsiness or dizziness.[1] Therefore, the following PPE is mandatory when handling **U-51605**:

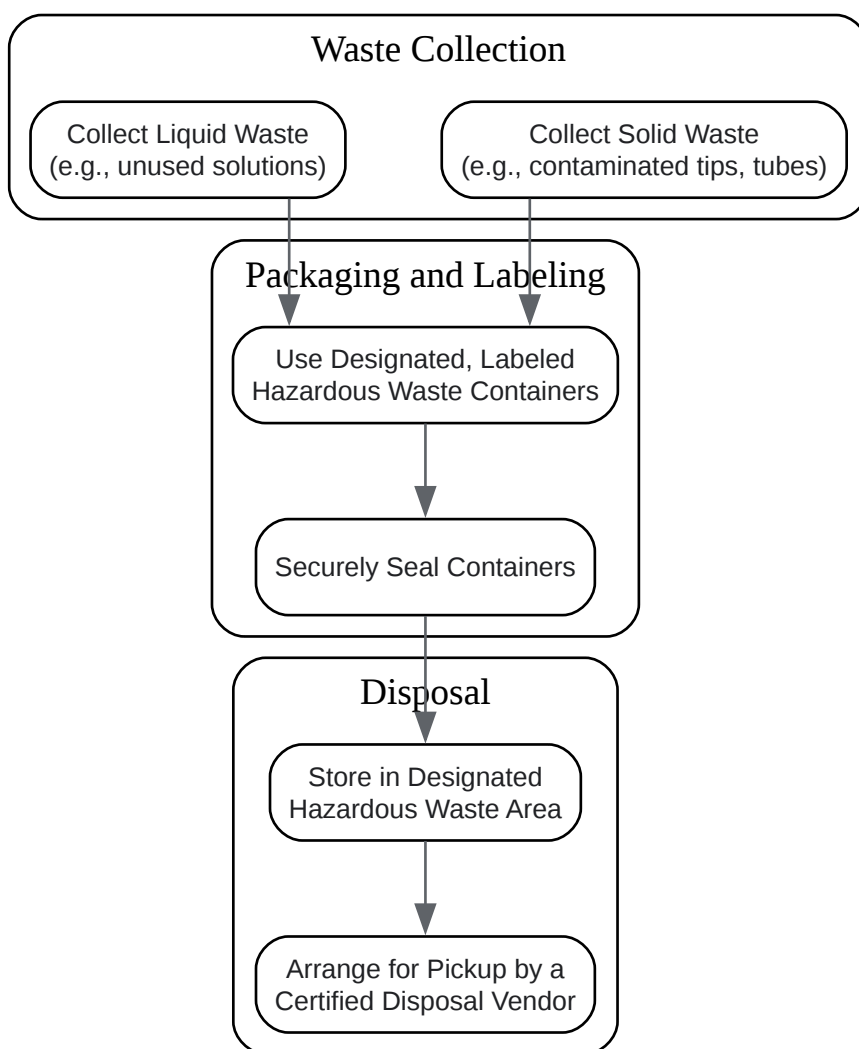
- **Eye and Face Protection:** Chemical splash goggles and a face shield must be worn to protect against potential splashes.
- **Hand Protection:** Wear two pairs of chemical-resistant gloves (e.g., nitrile) to prevent skin contact.
- **Body Protection:** A lab coat or a chemical-resistant apron should be worn over personal clothing.
- **Respiratory Protection:** Use in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any vapors.

Operational Handling Plan

A systematic approach to handling **U-51605** in a laboratory setting is crucial to minimize exposure and ensure experimental integrity.

Experimental Workflow for Handling **U-51605**





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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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